

Safety, handling, and MSDS for 1-(3-Fluorophenyl)ethanol

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Compound of Interest

Compound Name: 1-(3-Fluorophenyl)ethanol

Cat. No.: B7768511

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An In-depth Technical Guide to the Safe Handling of 1-(3-Fluorophenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and material safety data for **1-(3-Fluorophenyl)ethanol** (CAS No. 402-63-1). As a crucial intermediate in pharmaceutical synthesis, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety and experimental integrity.^[1] This document moves beyond standard MSDS recitation to provide a risk-based framework grounded in the principles of industrial hygiene and self-validating safety protocols.

Section 1: Compound Profile & Hazard Synopsis

1-(3-Fluorophenyl)ethanol is a colorless to pale yellow liquid used as a laboratory chemical and an intermediate in the manufacture of more complex substances, particularly in the pharmaceutical industry.^{[1][2]} Its core structure consists of a phenyl group attached to an ethanol molecule with a fluorine substituent at the 3-position.^[1]

A preliminary hazard assessment reveals that **1-(3-Fluorophenyl)ethanol** is an irritant, primarily affecting the skin, eyes, and respiratory system.^[2] It is not classified as a flammable liquid but is considered combustible.^[3] The primary routes of exposure are inhalation, skin contact, and eye contact.


Chemical Identifier	Data
IUPAC Name	1-(3-fluorophenyl)ethanol
Synonyms	3-Fluoro-alpha-methylbenzyl alcohol, 3-Fluorophenylmethylcarbinol[2][4]
CAS Number	402-63-1[2]
Molecular Formula	C8H9FO[2][5]
Molecular Weight	140.15 g/mol [4][5]
Appearance	Colorless to pale yellow liquid[1][4]

Section 2: GHS Hazard Analysis & Regulatory Framework

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information. **1-(3-Fluorophenyl)ethanol** is classified as a hazardous substance, requiring specific precautionary measures.

GHS Signal Word:Warning[2]

GHS Pictogram:

 alt text

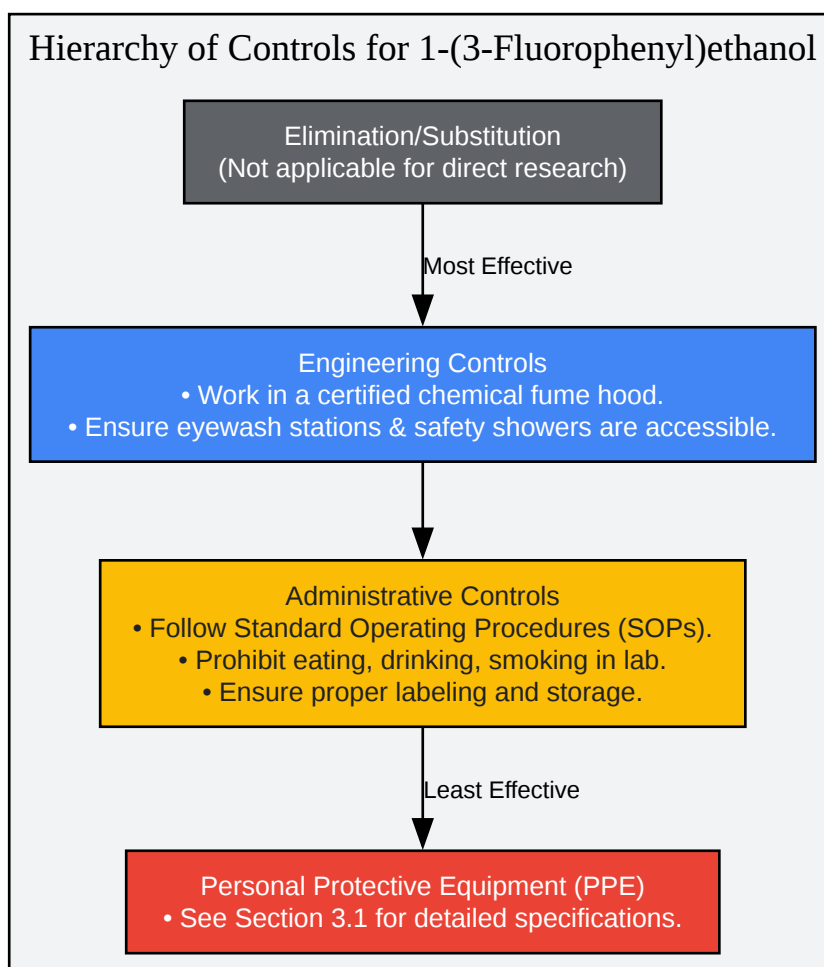
GHS Classification	Hazard Code	Hazard Statement
Skin Corrosion/Irritation	Skin Irrit. 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Eye Irrit. 2A	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	H335: May cause respiratory irritation[2]

Regulatory Notes:

- TSCA: This substance is not listed on the United States Environmental Protection Agency Toxic Substances Control Act (TSCA) inventory.[\[2\]](#)
- California Proposition 65: This product does not contain any substances known to the state of California to cause cancer or reproductive harm.[\[2\]](#)

Section 3: The Hierarchy of Controls: A Risk-Based Handling Protocol

To ensure maximum safety, handling procedures should be based on the hierarchy of controls, a system that prioritizes risk mitigation strategies from most to least effective.



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Caption: The Hierarchy of Controls prioritizes safety measures.

Causality in Practice:

- **Engineering Controls:** The primary defense against respiratory irritation (H335) is to prevent vapor inhalation.[2] A chemical fume hood achieves this by capturing vapors at the source. Emergency showers and eyewash stations are critical because they provide immediate decontamination for eye (H319) and skin (H315) exposures.[2]
- **Administrative Controls:** Clear protocols and proper labeling prevent accidental misuse or exposure. Good laboratory hygiene, such as washing hands after handling, prevents inadvertent ingestion and cross-contamination.[2]
- **Personal Protective Equipment (PPE):** PPE is the last line of defense, essential for protecting against direct contact. It does not eliminate the hazard, but creates a barrier between the user and the chemical.

Personal Protective Equipment (PPE) Specifications

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). Inspect before use.[2][6]	To prevent skin irritation (H315) upon contact.[2]
Eye/Face Protection	Chemical safety goggles or a face shield.[2]	To prevent serious eye irritation (H319) from splashes or vapors.[2]
Skin/Body Protection	Laboratory coat. Wear suitable protective clothing to prevent skin exposure.[7]	To protect skin from accidental contact and contamination of personal clothing.[2]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[7]	Required only when engineering controls are insufficient to prevent respiratory irritation (H335).[2]

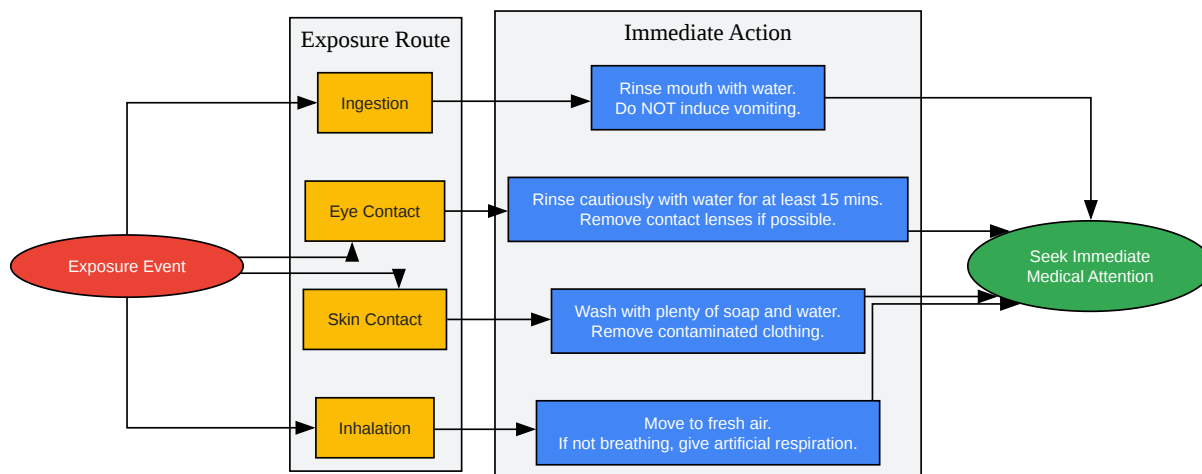
Section 4: Laboratory Storage & Chemical Compatibility

Proper storage is crucial for maintaining the chemical's stability and preventing hazardous reactions.

- **Storage Conditions:** Store in a dry, cool, and well-ventilated area.^[2] Keep the container tightly closed when not in use to prevent contamination and the release of vapors.^[2]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.^[2] These substances can react exothermically, potentially leading to a fire or explosion.
- **Conditions to Avoid:** Keep away from heat, sparks, and open flames.^[2] While not highly flammable, it is a combustible liquid.^[3]

Section 5: Emergency Protocols – A Self-Validating Response System

In the event of an emergency, a clear and practiced response is critical. All personnel must be familiar with these procedures and the location of safety equipment.



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Caption: Workflow for responding to an accidental exposure.

First-Aid Protocols

- General Advice: In case of an accident or if you feel unwell, seek medical advice immediately and show the safety data sheet to the doctor.[2]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[2] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][8]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2] Remove any contaminated clothing.[8] If skin irritation occurs, get medical advice.[2]
- Eye Contact: Immediately flush the eyes thoroughly with water for at least 15 minutes, making sure to lift the upper and lower eyelids.[2] Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[2]

- Ingestion: Do NOT induce vomiting.[2] Rinse the mouth out with water and never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[2]

Accidental Release Measures

- Evacuate: Evacuate unnecessary personnel from the area.[2]
- Ventilate: Ensure adequate ventilation of the spill area.[2]
- Control Ignition Sources: Remove all sources of ignition.[8]
- Containment: Stop the leak if it is safe to do so. Use an inert absorbent material (e.g., sand, dry chemical absorbent) to dike the spill.[2]
- Cleanup: For small spills, absorb with a dry chemical absorbent.[2] For large spills, dike for recovery or absorb with appropriate material.[2] Sweep or shovel the absorbed material into an appropriate container for disposal.[2] Use non-sparking tools and explosion-proof equipment if necessary.[2]
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local regulations.[2]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO₂), dry powder, or water spray.[2] The use of alcohol-resistant foam is critical because traditional foams can be broken down by alcohols.[9]
- Special Hazards: During a fire, thermal decomposition can generate hazardous gases, including carbon oxides and hydrogen fluoride.[2] There is a risk of explosion if the container is heated under confinement.[2]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8] Use a water spray to cool exposed containers.[2]

Section 6: Toxicological & Physicochemical Data Reference

While specific quantitative toxicological data like LD50 is not readily available for **1-(3-Fluorophenyl)ethanol**, the GHS classification is based on available data indicating its irritant properties.

Property	Value	Source
Boiling Point	187-189 °C; 121 °C @ 45 mmHg	[1][4]
Flash Point	93 °C (199.4 °F)	[4][10]
Density	1.21 g/cm ³	[4]
Refractive Index	~1.505	[4][11]
Solubility	Limited solubility in water; soluble in organic solvents like ethanol and acetone.	[1]
pKa	14.16 ± 0.20 (Predicted)	[4]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	[4]

Section 7: Waste Disposal & Environmental Considerations

Chemical waste must be handled and disposed of with care to prevent environmental contamination.

- Disposal Method: Dispose of unused material and its container at an approved waste disposal facility.[2] It may be possible to remove the waste to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[2]
- Environmental Precautions: Do not let the product enter drains, sewers, or public waters.[2] [8] Notify authorities if the product enters these systems.[2]

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